

using 5-Chloro-2-methylquinolin-6-ol hydrobromide in antimicrobial assays

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Compound of Interest

Compound Name:	5-Chloro-2-methylquinolin-6-ol hydrobromide
CAS No.:	1803584-40-8
Cat. No.:	B1433430

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Application Note: Antimicrobial Characterization of **5-Chloro-2-methylquinolin-6-ol Hydrobromide**

Abstract & Introduction

This guide details the protocols for utilizing **5-Chloro-2-methylquinolin-6-ol hydrobromide** (CAS: 1803584-40-8) in antimicrobial susceptibility assays. Unlike the widely studied 8-hydroxyquinoline (8-HQ) derivatives (e.g., clioquinol), which act primarily via metal chelation, the 6-hydroxy substitution pattern of this compound precludes the formation of a bidentate chelation pocket with the ring nitrogen. Consequently, its antimicrobial mechanism is distinct, likely involving membrane interaction or metabolic interference.

The hydrobromide (HBr) salt form confers improved aqueous solubility compared to free-base quinolines, facilitating easier handling in aqueous media. However, the acidity of the HBr salt requires careful buffering to prevent pH-mediated artifacts in biological assays.

Key Applications:

- Broad-spectrum antibacterial screening (Gram-positive/Gram-negative).[1]
- Structure-Activity Relationship (SAR) studies comparing 6-hydroxy vs. 8-hydroxy isomers.
- Biofilm inhibition assays.[2][3]

Physicochemical Properties & Handling

Property	Specification	Critical Note
Molecular Formula	C ₁₀ H ₈ ClNO[1][4] · HBr	Salt form includes HBr.
Molecular Weight	~274.54 g/mol	Use this MW for molarity calculations.
Solubility	Soluble in Water, DMSO, Methanol	HBr salt is water soluble, unlike the free base.
Acidity	Acidic in solution	Dissolving in unbuffered water drops pH significantly.
Stability	Light Sensitive	Store in amber vials; avoid prolonged light exposure.

Safety Warning: 5-Chloro-2-methylquinolin-6-ol is a halogenated quinoline. Treat as a potential irritant and toxic agent. Handle in a fume hood with PPE.

Experimental Protocols

Protocol A: Stock Solution Preparation

Objective: Prepare a stable, concentrated stock for downstream dilution.

Materials:

- Compound: **5-Chloro-2-methylquinolin-6-ol hydrobromide**. [5][6][7][8][9][10]
- Solvent: Sterile Deionized Water (preferred) or DMSO (dimethyl sulfoxide).
- Vessel: Amber glass vial (to protect from light).

Procedure:

- Calculate Mass: For a 10 mL stock at 10 mM (2745.4 µg/mL):
- Weighing: Accurately weigh 27.45 mg of the powder into the amber vial.
- Dissolution: Add 10 mL of sterile water. Vortex until fully dissolved.
 - Note: If using water, check pH. If pH < 5.0, subsequent dilution into media must be buffered.
 - Alternative: If solubility is an issue at high concentrations (>50 mM), use 100% DMSO.
- Sterilization: Filter sterilize using a 0.22 µm PTFE (if DMSO) or PES (if water) syringe filter.
- Storage: Aliquot into small volumes (e.g., 500 µL) and store at -20°C. Avoid freeze-thaw cycles.

Protocol B: Minimum Inhibitory Concentration (MIC) Assay

Standard: CLSI M07-A10 (Broth Microdilution)

Materials:

- Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- 96-well microtiter plates (U-bottom).
- Bacterial Inoculum: 0.5 McFarland standard (CFU/mL).

Workflow:

- Media Buffering (Critical Step):

- Because the compound is an HBr salt, high concentrations can acidify the media, causing false-positive inhibition (bacteria dying from acid, not the drug).
- Action: Supplement CAMHB with 10 mM HEPES buffer (pH 7.2-7.4) to maintain neutral pH.
- Serial Dilution:
 - Column 1: Add 100 μ L of 2x top concentration (e.g., 256 μ g/mL) of compound in CAMHB.
 - Columns 2-10: Add 50 μ L of CAMHB.
 - Perform 2-fold serial dilutions (transfer 50 μ L from Col 1 to 2, mix, transfer to 3, etc.). Discard 50 μ L from Col 10.
 - Column 11: Growth Control (Media + Bacteria + Solvent vehicle).
 - Column 12: Sterility Control (Media only).
- Inoculation:
 - Dilute the 0.5 McFarland culture 1:100 in CAMHB.
 - Add 50 μ L of this diluted inoculum to wells 1-11. Final volume = 100 μ L. Final bacterial density
CFU/mL.
- Incubation:
 - Seal plate with breathable film. Incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours (24h for MRSA).
- Readout:
 - Visual: Look for turbidity (cloudiness). MIC is the lowest concentration with no visible growth.
 - Absorbance: Read OD_{600} . MIC is defined as

reduction in OD compared to growth control.

Protocol C: Mechanism of Action Differentiation (Chelation Check)

Objective: Determine if activity is driven by metal chelation (typical of 8-HQs) or intrinsic toxicity (typical of 6-HQs).

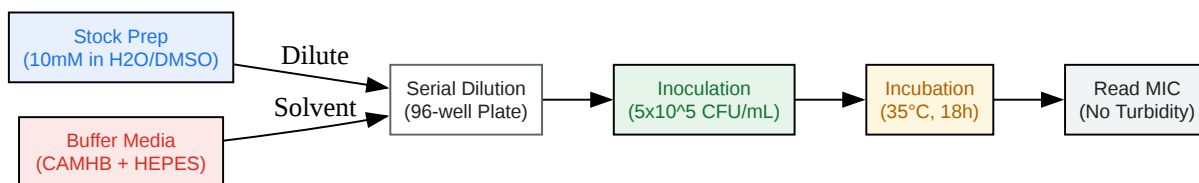
Rationale: 8-Hydroxyquinolines kill by stripping metals (Cu/Zn) or shuttling them toxically. If this mechanism is active, adding excess metal will quench the activity. 6-Hydroxyquinolines (like this compound) typically do not show this reversal.

Procedure:

- Run the MIC assay (Protocol B) in duplicate.
- Plate A: Standard MIC (Control).
- Plate B: Supplement media with 50 μM ZnSO_4 or 50 μM CuSO_4 .
- Interpretation:
 - MIC Increases > 4-fold in Plate B: Suggests mechanism is Metal Chelation (The added metal saturated the drug).
 - MIC Unchanged: Suggests mechanism is Membrane/Metabolic (The drug does not rely on free metal availability).
 - Prediction for 5-Chloro-2-methylquinolin-6-ol: MIC will likely remain unchanged.

Visualization of Workflows

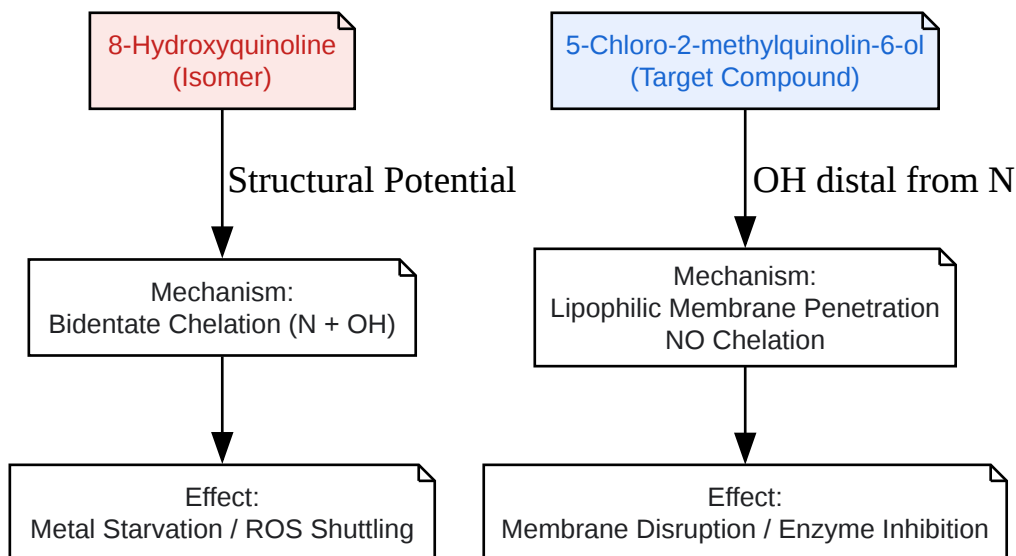
Figure 1: MIC Assay Workflow & Logic



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Caption: Step-by-step workflow for determining antimicrobial activity using the broth microdilution method.

Figure 2: Structural Mechanism Hypothesis



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Caption: Structural comparison highlighting why the 6-ol isomer acts via a non-chelating mechanism compared to the 8-ol isomer.

Data Analysis & Troubleshooting

Calculating Results:

- MIC (Minimum Inhibitory Concentration): The lowest concentration well that is optically clear.

- **MBC (Minimum Bactericidal Concentration):** Plate 10 μ L from clear wells onto agar. The MBC is the concentration killing of the initial inoculum.

Troubleshooting Table:

Observation	Probable Cause	Solution
Precipitation in wells	Compound insolubility at high conc.	Use DMSO as co-solvent (up to 2% final conc.).
Yellow color in media	Intrinsic color of quinolines	Use a "Media + Compound" blank (no bacteria) to subtract background OD.
Growth in all wells	Inactive compound or pH drop	Check pH of highest concentration well. If <6.0, add HEPES buffer.
Skipped wells	Pipetting error	Ensure tips are tight; mix thoroughly during serial dilution.

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